

Technical Support Center: Safe Handling of Butyl Chloroformate

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Compound of Interest

Compound Name: *Butyl chloroformate*

Cat. No.: *B051088*

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling of **butyl chloroformate** in a laboratory setting. The following information is presented in a question-and-answer format to directly address potential issues and concerns.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **butyl chloroformate**?

A1: **Butyl chloroformate** is a corrosive and flammable liquid that poses several significant hazards.^[1] Contact can cause severe burns to the skin and eyes, potentially leading to irreversible eye damage.^{[2][3][4]} Inhalation of its vapors can irritate the nose, throat, and lungs, which may lead to coughing, shortness of breath, and in severe cases, a life-threatening build-up of fluid in the lungs (pulmonary edema) that can be delayed in onset.^{[1][2][3][4]} It is also a flammable liquid and a fire hazard.^{[1][5]} Upon combustion, it can produce poisonous gases such as hydrogen chloride and phosgene.^{[1][2]}

Q2: What personal protective equipment (PPE) is mandatory when working with **butyl chloroformate**?

A2: When handling **butyl chloroformate**, a comprehensive PPE ensemble is required to ensure personal safety. This includes:

- Eye Protection: Tightly fitting safety goggles or a full-face shield.^{[6][7]}

- Hand Protection: Chemical-resistant gloves (e.g., butyl rubber, Viton™). Always inspect gloves for integrity before use.[8]
- Body Protection: A lab coat or chemical-resistant apron. For larger quantities or in situations with a higher risk of splashing, chemical-resistant coveralls are recommended.[9]
- Respiratory Protection: All work with **butyl chloroformate** should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[6][10] In situations where a fume hood is not available or insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases is necessary.[1][11]

Q3: What are the proper storage conditions for **butyl chloroformate**?

A3: **Butyl chloroformate** should be stored in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[1][6] It is recommended to store it under an inert atmosphere, such as nitrogen, to prevent decomposition due to moisture.[10] The recommended storage temperature is typically between 2-8°C.[6] It should be stored separately from incompatible materials like strong oxidizing agents, bases, amines, and alcohols.[3][4][10]

Q4: What should I do in case of an accidental spill?

A4: In the event of a **butyl chloroformate** spill, immediately evacuate all non-essential personnel from the area and eliminate all ignition sources.[1] If the spill is small, it can be absorbed using an inert material like vermiculite, dry sand, or earth.[1] Do not use combustible materials for absorption. The absorbed material should then be placed in a sealed container for proper disposal. The spill area should be well-ventilated and washed after cleanup is complete. [1] For larger spills, or if you are not trained to handle them, evacuate the area and contact your institution's emergency response team.

Q5: How should I dispose of **butyl chloroformate** waste?

A5: **Butyl chloroformate** and any materials contaminated with it are considered hazardous waste and must be disposed of according to local, state, and federal regulations.[1] Contact your institution's environmental health and safety (EHS) office for specific guidance on hazardous waste disposal procedures. Do not pour **butyl chloroformate** down the drain.[6]

Troubleshooting Guides

Problem: My reaction with **butyl chloroformate** is sluggish or incomplete.

Possible Cause	Troubleshooting Step
Low Reagent Purity	Ensure the butyl chloroformate is of high purity and has not degraded. Degradation can occur with exposure to moisture.
Presence of Moisture	Use anhydrous solvents and ensure all glassware is thoroughly dried before use. Butyl chloroformate reacts with water. [1]
Inadequate Temperature	Some reactions may require specific temperature control. Consult the literature for the optimal temperature for your specific transformation.
Poor Mixing	Ensure adequate stirring to facilitate contact between reactants, especially in heterogeneous mixtures.

Problem: I am observing unexpected byproducts in my reaction.

Possible Cause	Troubleshooting Step
Side Reactions	Butyl chloroformate can participate in various side reactions. For example, in the presence of amines, it can form carbamates, but can also lead to over-alkylation or other side products if not controlled. ^[9] Careful control of stoichiometry and reaction conditions is crucial.
Degradation of Butyl Chloroformate	If the reagent has been improperly stored, it may have partially decomposed, leading to the introduction of impurities that can cause side reactions.
Reaction with Solvent	Ensure the solvent is inert to butyl chloroformate. Protic solvents like alcohols will react.

Quantitative Data Summary

The following table summarizes key quantitative data for **butyl chloroformate** for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C5H9ClO2	[6]
Molecular Weight	136.58 g/mol	[2][6]
Boiling Point	142 °C (287.6 °F) at 760 mmHg	[10][12]
Melting Point	< -70 °C (-94 °F)	[10][12]
Flash Point	39 °C (102.2 °F)	[12]
Density	1.0513 g/cm³ at 20°C	[2]
Vapor Pressure	7 mmHg at 20°C	[1]

Experimental Protocols

Key Experiment: Synthesis of a Butyl Carbamate

This protocol provides a general methodology for the synthesis of a butyl carbamate from an amine using **butyl chloroformate**.

Materials:

- Primary or secondary amine
- **Butyl chloroformate**
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Triethylamine (TEA) or other non-nucleophilic base
- Round-bottom flask
- Magnetic stirrer and stir bar
- Addition funnel
- Ice bath
- Nitrogen or argon gas supply

Procedure:

- Set up a dry round-bottom flask equipped with a magnetic stir bar and an addition funnel under an inert atmosphere (nitrogen or argon).
- Dissolve the amine and triethylamine (1.1 equivalents) in anhydrous DCM and cool the solution to 0°C in an ice bath.
- Slowly add a solution of **butyl chloroformate** (1.0 equivalent) in anhydrous DCM to the stirred amine solution via the addition funnel over a period of 30-60 minutes.

- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-4 hours, or until the reaction is complete as monitored by Thin Layer Chromatography (TLC).
- Quench the reaction by the slow addition of water.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude butyl carbamate.
- Purify the crude product by column chromatography or recrystallization as needed.

Visualizations

Figure 1. Butyl Chloroformate Spill Response Workflow

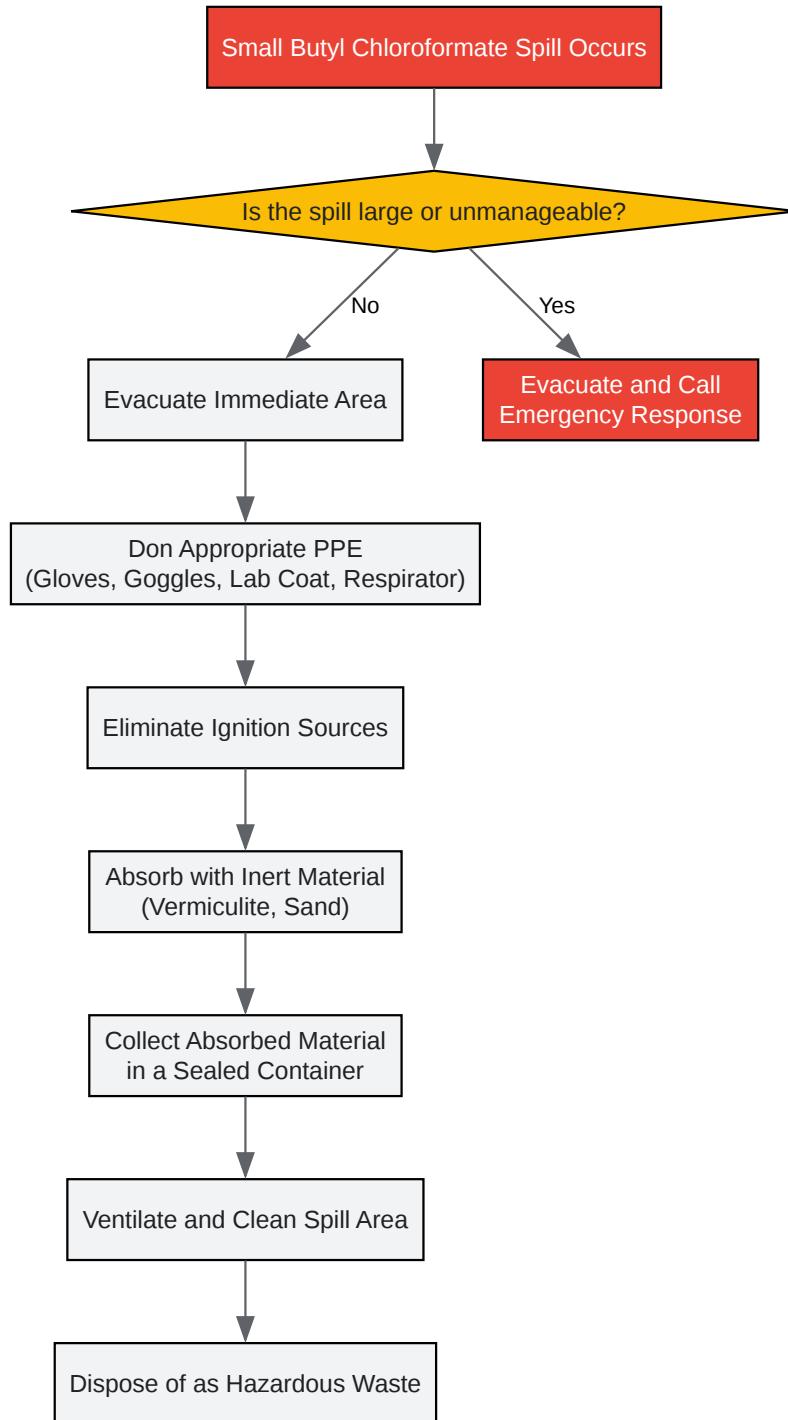
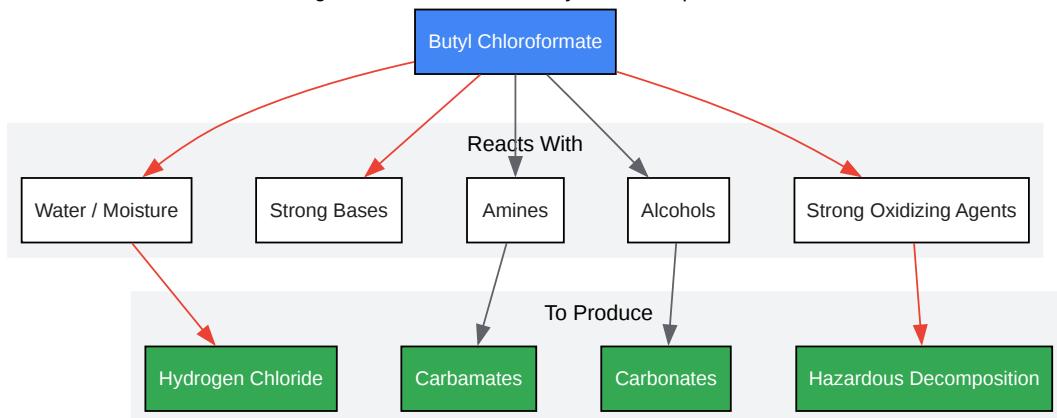
[Click to download full resolution via product page](#)Caption: Figure 1. Decision workflow for responding to a **butyl chloroformate** spill.

Figure 2. Chemical Reactivity and Incompatibilities

[Click to download full resolution via product page](#)Caption: Figure 2. Reactivity profile of **butyl chloroformate**.**Need Custom Synthesis?**

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